

An In-Depth Technical Guide to 12-Methoxydodecanoate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 12-Methoxydodecanoate

CAS No.: 92169-28-3

Cat. No.: B1210637

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **12-methoxydodecanoate**, a fatty acid derivative with significant potential in various scientific and industrial fields. This document details its chemical identity, including its synonyms and CAS Registry Number, and explores its physicochemical properties. A significant focus is placed on outlining robust synthesis methodologies, drawing from established protocols for structurally related compounds. Furthermore, this guide delves into the current understanding of its applications, particularly in cosmetics and as a potential antimicrobial agent, supported by relevant quantitative data and detailed experimental protocols. Analytical techniques for its characterization, including nuclear magnetic resonance (NMR) and mass spectrometry (MS), are also discussed. This guide is

intended to be a valuable resource for researchers, scientists, and professionals in drug development, providing the foundational knowledge and practical insights necessary to work with and explore the potential of **12-methoxydodecanoate**.

Core Identification: Synonyms and CAS Number

12-Methoxydodecanoate is a carboxylate ester resulting from the formal condensation of the carboxy group of 12-methoxydodecanoic acid with a suitable alcohol, or it can refer to the conjugate base of 12-methoxydodecanoic acid. For the purpose of this guide, we will primarily focus on the parent carboxylic acid, 12-methoxydodecanoic acid.

The definitive CAS Registry Number for 12-methoxydodecanoic acid is 92169-28-3.[\[1\]](#)[\[2\]](#)

A comprehensive list of its synonyms is provided in the table below to aid in literature searches and material sourcing.

Table 1: Synonyms and Identifiers for 12-Methoxydodecanoic Acid	
IUPAC Name	12-methoxydodecanoic acid
CAS Registry Number	92169-28-3
Molecular Formula	C13H26O3
Molecular Weight	230.34 g/mol
Common Synonyms	12-methoxydodecanoate, Dodecanoic acid, 12-methoxy-, 13-Oxatetradecanoic acid, 13-Oxamyristic acid, 12-methoxylauric acid
Systematic Synonyms	UNII-T5D2P5P2A8, NSC-666070, DTXSID20238909

Physicochemical Properties

Understanding the physicochemical properties of 12-methoxydodecanoic acid is crucial for its handling, formulation, and application. The terminal methoxy group imparts unique characteristics compared to its parent fatty acid, dodecanoic acid.

Table 2: Physicochemical Properties of 12-Methoxydodecanoic Acid

Property	Value
Appearance	White to off-white solid
Melting Point	45-46 °C
Boiling Point	336.4 °C at 760 mmHg
Density	0.943 g/cm ³
Solubility	Soluble in ethanol and DMSO
LogP	3.618

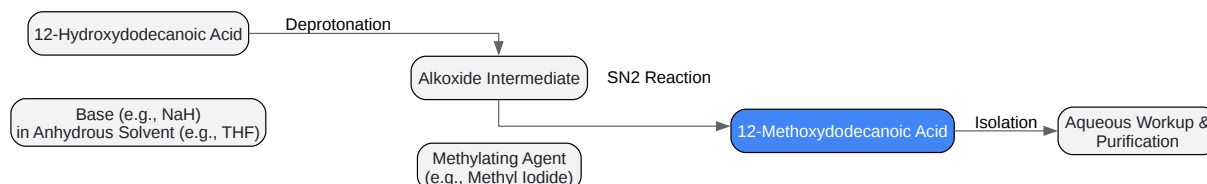
Synthesis and Experimental Protocols

While specific, detailed synthesis protocols for 12-methoxydodecanoic acid are not abundantly available in public literature, a robust synthesis can be logically derived from the well-established chemistry of its precursors, such as 12-hydroxydodecanoic acid. The most straightforward approach involves the Williamson ether synthesis.

Synthesis of 12-Methoxydodecanoic Acid from 12-Hydroxydodecanoic Acid

This synthesis involves the methylation of the terminal hydroxyl group of 12-hydroxydodecanoic acid.

Diagram 1: Synthesis of 12-Methoxydodecanoic Acid



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Caption: A workflow for the synthesis of 12-methoxydodecanoic acid.

Step-by-Step Protocol:

- **Preparation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 12-hydroxydodecanoic acid in anhydrous tetrahydrofuran (THF).
- **Deprotonation:** Cool the solution to 0 °C in an ice bath. Add sodium hydride (NaH) portion-wise to the stirred solution. Allow the reaction to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour to ensure complete formation of the alkoxide.
- **Methylation:** Cool the reaction mixture back to 0 °C. Add methyl iodide dropwise via the dropping funnel. After the addition is complete, allow the reaction to warm to room temperature and stir overnight.
- **Quenching and Extraction:** Carefully quench the reaction by the slow addition of water. Acidify the aqueous layer with 1 M HCl to a pH of approximately 2-3. Extract the product with ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Potential Applications and Biological Activity

Cosmetics and Personal Care

Fatty acid esters are widely used in cosmetics for their emollient, moisturizing, and texturizing properties. The presence of the methoxy group in **12-methoxydodecanoate** can modify its polarity and skin feel, potentially offering a less greasy and more elegant sensory profile in formulations.

Antimicrobial Activity

Fatty acids and their derivatives are known to possess antimicrobial properties. While specific data for **12-methoxydodecanoate** is limited, the activity of related compounds suggests its potential. For instance, lauric acid and its derivatives have shown significant inhibitory effects against various bacteria.[3] The antimicrobial efficacy is often attributed to the disruption of the bacterial cell membrane.

Table 3: Minimum Inhibitory Concentrations (MIC) of Structurally Related Fatty Acids Against *Staphylococcus aureus*

Compound	MIC (µg/mL)	Reference
Madecassic Acid	31.25	[4]
Lauric Acid	Varies (mM concentrations)	[3]

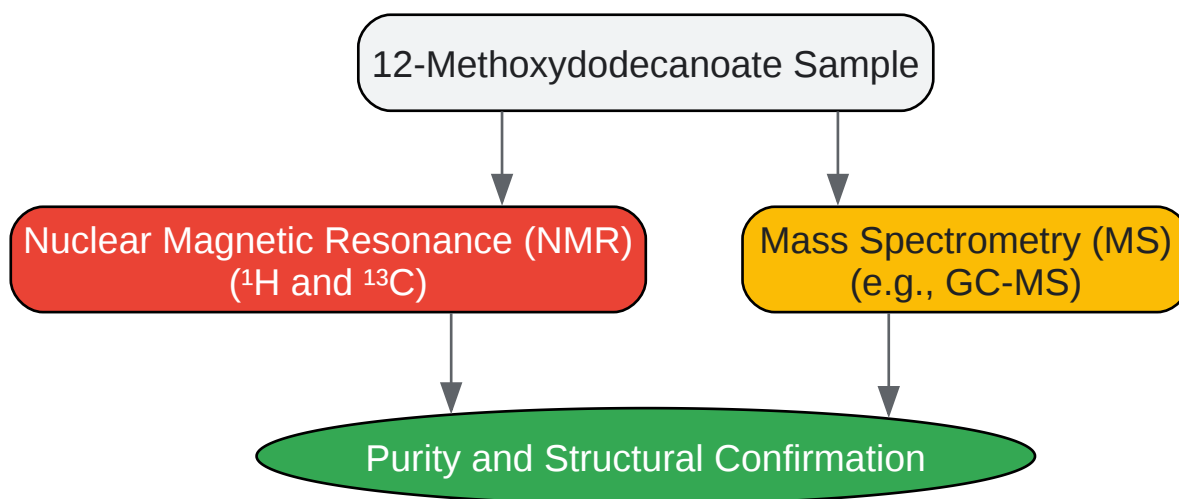
Experimental Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution):

- Preparation of Inoculum: Prepare a bacterial suspension equivalent to a 0.5 McFarland standard.
- Serial Dilutions: Prepare a series of twofold dilutions of **12-methoxydodecanoate** in a suitable solvent (e.g., DMSO) and then in Mueller-Hinton broth in a 96-well microtiter plate.
- Inoculation: Inoculate each well with the bacterial suspension.
- Incubation: Incubate the plate at 37 °C for 18-24 hours.

- Determination of MIC: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Analytical Characterization

Diagram 2: Analytical Workflow for **12-Methoxydodecanoate**



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Caption: A typical analytical workflow for the characterization of **12-methoxydodecanoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR are indispensable for the structural elucidation of 12-methoxydodecanoic acid.

- ¹H NMR: Expected signals would include a singlet for the methoxy protons (CH₃O-), a triplet for the methylene protons adjacent to the carbonyl group (-CH₂COOH), a triplet for the methylene protons adjacent to the methoxy group (-CH₂OCH₃), and a complex multiplet for the long methylene chain.
- ¹³C NMR: The spectrum would show distinct signals for the carbonyl carbon, the methoxy carbon, the methylene carbon adjacent to the oxygen, and the series of methylene carbons in the aliphatic chain.

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the identification and quantification of **12-methoxydodecanoate**. The electron ionization (EI) mass spectrum would exhibit a characteristic fragmentation pattern, including the molecular ion peak and fragments corresponding to the loss of the methoxy group and cleavage of the aliphatic chain.

Conclusion

12-Methoxydodecanoate is a fatty acid derivative with a unique chemical structure that suggests a range of potential applications in cosmetics, pharmaceuticals, and as an antimicrobial agent. While direct research on this specific compound is emerging, a strong foundation for its synthesis, characterization, and application can be built upon the extensive knowledge of related fatty acids and their derivatives. This guide provides a comprehensive starting point for researchers and professionals to explore and unlock the full potential of this promising molecule.

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